

Personal protective equipment for handling **Ethyl 4-(4-bromophenyl)butanoate**

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Compound of Interest

Compound Name: *Ethyl 4-(4-bromophenyl)butanoate*

Cat. No.: *B189600*

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Essential Safety and Handling Guide for **Ethyl 4-(4-bromophenyl)butanoate**

This guide provides immediate, essential safety protocols, operational instructions, and disposal plans for researchers, scientists, and drug development professionals handling **Ethyl 4-(4-bromophenyl)butanoate**. The following procedures are designed to ensure safe laboratory practices and mitigate risks associated with the handling of this chemical.

Hazard Identification and Classification

Ethyl 4-(4-bromophenyl)butanoate is classified as hazardous.[\[1\]](#)[\[2\]](#) It is harmful if swallowed and causes serious eye irritation.[\[1\]](#)[\[2\]](#)

- Signal Word: Warning[\[1\]](#)[\[2\]](#)
- Primary Hazards: Acute oral toxicity, serious eye irritation.[\[1\]](#)[\[2\]](#)

Physical and Chemical Properties

A summary of the key quantitative data for **Ethyl 4-(4-bromophenyl)butanoate** is provided below.

Property	Value	Source
Molecular Formula	$C_{12}H_{15}BrO_2$	[3]
Molecular Weight	271.15 g/mol	[3]
Physical State	Solid	[2]
Appearance	White	[2]
Melting Point	29 - 31 °C / 84.2 - 87.8 °F	[2]
Boiling Point	330.7 ± 25.0 °C at 760 mmHg	[3]
Flash Point	> 110 °C / > 230 °F	[1]

Operational and Safety Protocols

Adherence to the following personal protective equipment (PPE), handling, and emergency procedures is mandatory to ensure personnel safety.

Personal Protective Equipment (PPE)

Proper PPE is the first line of defense against chemical exposure. The following equipment must be worn when handling **Ethyl 4-(4-bromophenyl)butanoate**.

- Eye and Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles, as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[1\]](#)[\[2\]](#)
- Skin Protection:
 - Hand Protection: Wear protective gloves (e.g., Nitrile rubber).[\[2\]](#)
 - Body Protection: Wear appropriate protective clothing to prevent skin exposure.[\[1\]](#)[\[2\]](#) An impervious gown is recommended.[\[4\]](#)
- Respiratory Protection: Under normal use conditions with adequate ventilation, no protective equipment is typically needed.[\[1\]](#)[\[2\]](#) For large-scale use or in emergencies, use a NIOSH/MSHA or European Standard EN 136 approved respirator.[\[2\]](#)

Handling and Storage

- Handling: Ensure adequate ventilation, especially in confined areas.[1][4] Wash hands and any exposed skin thoroughly after handling.[1][2] Do not eat, drink, or smoke when using this product.[1] Avoid getting the chemical in eyes, on skin, or on clothing, and prevent ingestion and inhalation.[1]
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[1][5] Store away from incompatible materials such as strong oxidizing agents.[1]

First Aid Measures

Immediate action is critical in the event of exposure.

- If Inhaled: Move the person into fresh air.[6][7] If breathing has stopped or is difficult, provide artificial respiration and get medical attention if symptoms occur.[2][6]
- In Case of Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes.[1][2][6] If skin irritation persists, call a physician.[1][2]
- In Case of Eye Contact: Rinse immediately and thoroughly with plenty of water for at least 15 minutes, also under the eyelids.[1][2] Remove contact lenses if present and easy to do.[1][2] Seek immediate medical attention.[1]
- If Swallowed: Rinse mouth with water and drink plenty of water afterwards.[1][2][6] Do NOT induce vomiting.[5] Call a POISON CENTER or doctor/physician if you feel unwell.[1][2]

Logistical Plans: Spills and Disposal

Accidental Release Measures

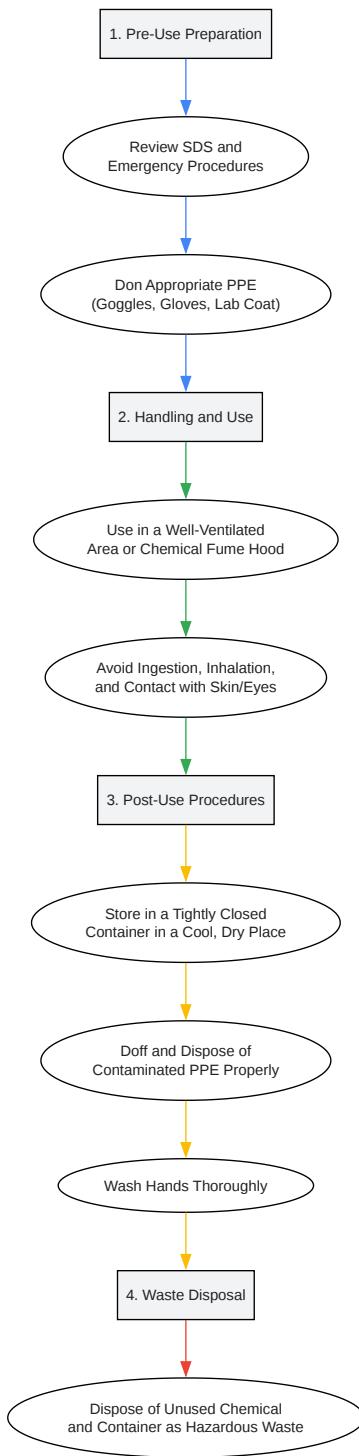
- Personal Precautions: Use personal protective equipment as required.[1] Ensure adequate ventilation and evacuate personnel to safe areas.[5]
- Containment and Clean-Up: For solid spills, sweep up and shovel into suitable containers for disposal.[1] For liquid spills, soak up with inert absorbent material.[5] Avoid dust formation.[1] Prevent the product from entering drains, as it should not be released into the environment. [1][5]

Waste Disposal

Waste from this product is classified as hazardous.[\[2\]](#) Dispose of contents and containers to an approved waste disposal plant in accordance with local, regional, and national hazardous waste regulations.[\[1\]](#)[\[2\]](#) Do not empty into drains.[\[1\]](#)

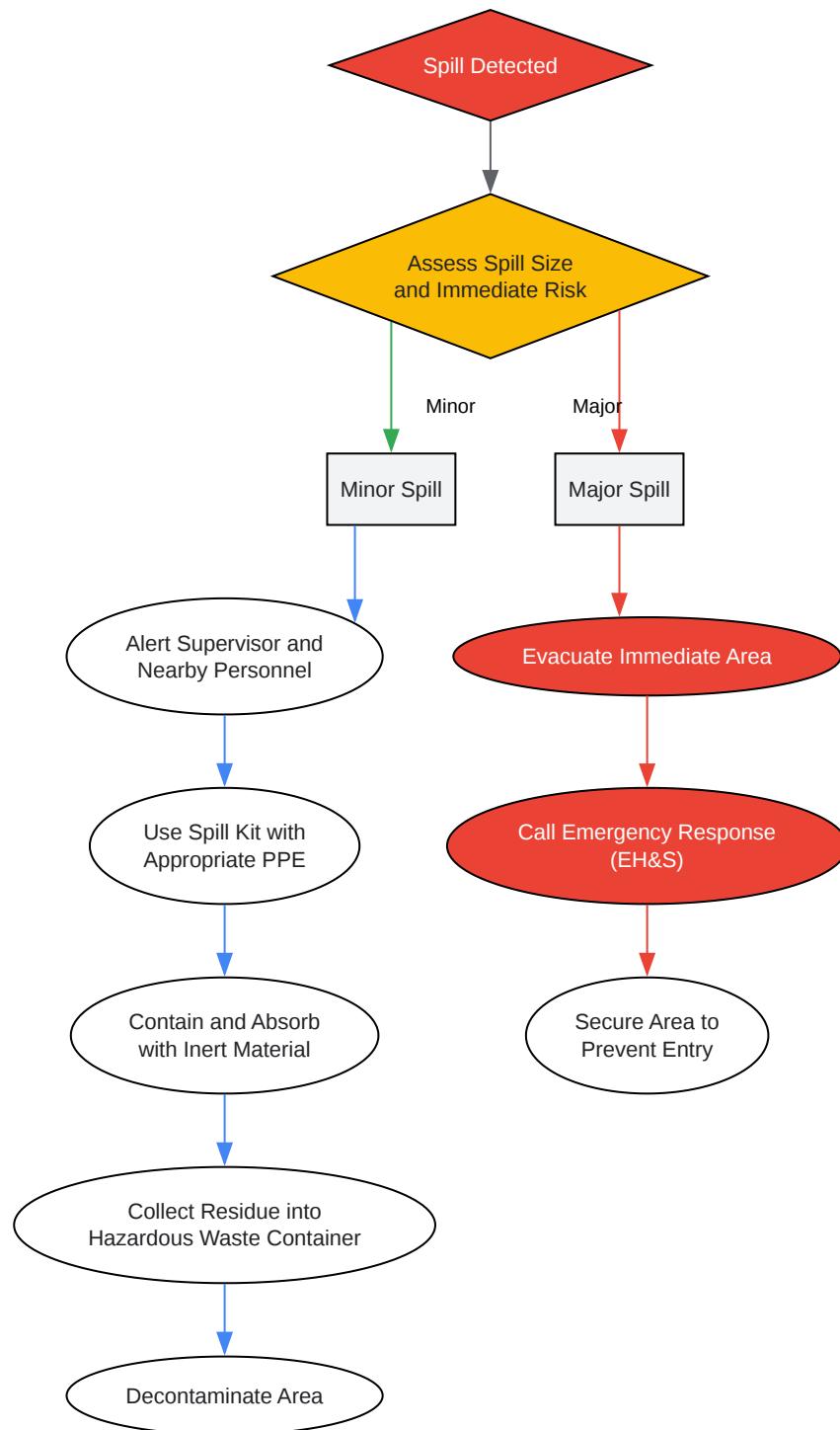
Experimental Protocols and Workflows

While specific experimental methodologies are determined by individual research designs, the following diagrams illustrate the mandatory safety workflows for handling this chemical.



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Caption: Standard Operating Workflow for Handling **Ethyl 4-(4-bromophenyl)butanoate**.



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Caption: Emergency Response Plan for an Accidental Spill.

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